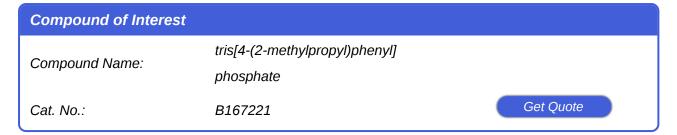


# commercial production of tris[4-(2-methylpropyl)phenyl] phosphate

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An In-depth Technical Guide to the Commercial Production of **Tris[4-(2-methylpropyl)phenyl] Phosphate** 

For Researchers, Scientists, and Drug Development Professionals

### **Abstract**

Tris[4-(2-methylpropyl)phenyl] phosphate is an organophosphate compound primarily utilized as a flame retardant and plasticizer in a variety of industrial applications. Its chemical structure, featuring three 4-(2-methylpropyl)phenyl groups attached to a central phosphate moiety, imparts desirable fire-resistant properties to polymers and coatings. This technical guide provides a comprehensive overview of the commercial production of tris[4-(2-methylpropyl)phenyl] phosphate, detailing the synthetic pathway, experimental protocols, and relevant chemical data. The synthesis is a two-step process involving the Friedel-Crafts alkylation of phenol followed by phosphorylation. This document is intended for researchers, scientists, and professionals in drug development who may encounter or have an interest in this compound.

## **Chemical and Physical Properties**

A summary of the key chemical and physical properties of **tris[4-(2-methylpropyl)phenyl] phosphate** is presented in Table 1.



Property	Value	
CAS Number	68937-40-6	
Molecular Formula	C30H39O4P	
Molecular Weight	494.60 g/mol	
Boiling Point	534.5°C at 760 mmHg	
Density	1.083 g/cm <sup>3</sup>	
Purity (Typical)	>95%	

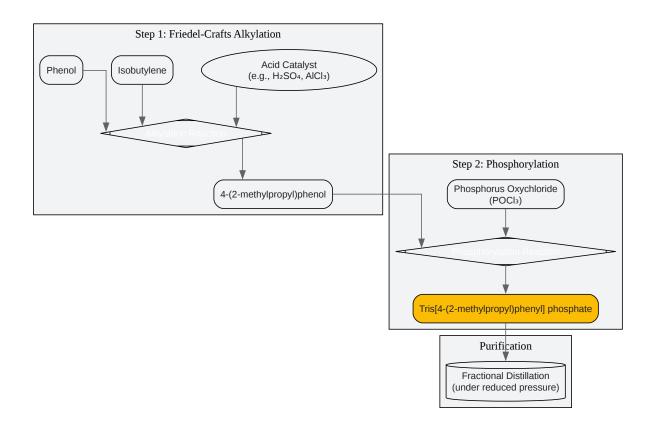
## **Commercial Production Methodology**

The commercial synthesis of **tris[4-(2-methylpropyl)phenyl] phosphate** is typically achieved through a two-stage process:

- Step 1: Friedel-Crafts Alkylation of Phenol
- Step 2: Phosphorylation of 4-(2-methylpropyl)phenol

An overview of this synthetic workflow is illustrated in the diagram below.





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Caption: Synthetic workflow for tris[4-(2-methylpropyl)phenyl] phosphate production.

## **Experimental Protocols**

The following sections provide detailed methodologies for the key experimental steps in the production of tris[4-(2-methylpropyl)phenyl] phosphate.



# Step 1: Synthesis of 4-(2-methylpropyl)phenol (Friedel-Crafts Alkylation)

This reaction involves the electrophilic aromatic substitution of phenol with isobutylene, catalyzed by a strong acid or a Lewis acid.[1][2] The para-substituted product is favored due to its higher thermodynamic stability.[1][2]

#### Reactants and Catalysts:

Compound	Role
Phenol	Aromatic Substrate
Isobutylene	Alkylating Agent
Sulfuric Acid (H <sub>2</sub> SO <sub>4</sub> ) or Aluminum Chloride (AlCl <sub>3</sub> )	Catalyst

#### Generalized Procedure:

- To a reaction vessel equipped with a stirrer, thermometer, and gas inlet, molten phenol is charged.
- A catalytic amount of a strong acid (e.g., concentrated sulfuric acid) or a Lewis acid (e.g., aluminum chloride) is added to the phenol.[3]
- The mixture is heated to a temperature range of 50-125°C.[2]
- Isobutylene gas is then bubbled through the reaction mixture with vigorous stirring.
- The reaction is monitored for the consumption of phenol and the formation of the desired product. Initially, a mixture of ortho and para isomers is formed, but with time, the equilibrium shifts towards the more stable para isomer.[2]
- Upon completion, the catalyst is neutralized. In the case of a Lewis acid catalyst, this is typically done by quenching with water.



• The organic layer is separated, washed, and the crude 4-(2-methylpropyl)phenol is purified by distillation.

# Step 2: Synthesis of Tris[4-(2-methylpropyl)phenyl] phosphate (Phosphorylation)

In this step, the synthesized 4-(2-methylpropyl)phenol undergoes esterification with phosphorus oxychloride.[1][4]

#### Reactants:

Compound	Role	Molar Ratio
4-(2-methylpropyl)phenol	Nucleophile	3
Phosphorus Oxychloride (POCl <sub>3</sub> )	Electrophile	1
Magnesium Chloride (MgCl <sub>2</sub> ) (optional)	Catalyst	Catalytic amount

#### Generalized Procedure:

- Three molar equivalents of 4-(2-methylpropyl)phenol are charged into a reaction vessel.[1]
- A catalytic amount of a Lewis acid, such as magnesium chloride, may be added.[1]
- The mixture is heated to a temperature between 80-100°C.[1]
- One molar equivalent of phosphorus oxychloride is added dropwise to the heated phenol derivative with constant stirring. The reaction is exothermic and produces hydrogen chloride (HCl) gas as a byproduct, which must be scrubbed.[1]
- After the addition is complete, the reaction mixture is maintained at the elevated temperature to drive the reaction to completion.
- The crude product is then purified. A common method for purification is fractional distillation under reduced pressure (0.1–1 mmHg) to remove any unreacted starting materials and



byproducts.[1] The expected yield for this step is generally greater than 85%.[1]

### Mechanism of Action as a Flame Retardant

**Tris[4-(2-methylpropyl)phenyl] phosphate** functions as a flame retardant primarily in the condensed phase. During combustion, it undergoes thermal decomposition to form phosphoric acid. The phosphoric acid then catalyzes the dehydration of the polymer matrix, leading to the formation of a char layer. This char layer acts as an insulating barrier, reducing the transfer of heat and combustible gases to the flame, thereby inhibiting the combustion process.[4]



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